

# A Technical Guide to Cy5.5 for In Vivo Near-Infrared Imaging

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## Compound of Interest

Compound Name: Cy5.5 acetate

Cat. No.: B15555535

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Cy5.5, a near-infrared fluorescent dye, and its application in preclinical in vivo imaging. We will delve into its core properties, detailed experimental protocols for bioconjugation and imaging, and present quantitative data to assist researchers in designing and executing their studies.

## Introduction to Cy5.5

Cy5.5 is a member of the cyanine dye family, which are characterized by two nitrogen atoms connected by a polymethylene chain.<sup>[1][2]</sup> It is a near-infrared (NIR) fluorescent dye widely utilized in biomedical research for labeling biomolecules such as peptides, proteins, and antibodies.<sup>[3]</sup> Its fluorescence emission in the NIR spectrum (typically 690-720 nm) makes it exceptionally suitable for in vivo imaging.<sup>[3][4]</sup> The key advantages of operating within this NIR window are the minimal background fluorescence (autofluorescence) from biological tissues and deeper tissue penetration of light compared to dyes in the visible spectrum.<sup>[3][5][6]</sup> These properties lead to a higher signal-to-background ratio, enabling enhanced sensitivity for detecting targets deep within living organisms.<sup>[3]</sup>

While the user query specified "Cy5.5 acetate," the most common form used for biological applications is an amine-reactive N-hydroxysuccinimide (NHS) ester, which readily forms stable covalent bonds with primary amines (e.g., lysine residues) on proteins.<sup>[7][8]</sup> This guide will focus on the broadly applicable Cy5.5 fluorophore and its use in in vivo imaging.

## Core Properties and Quantitative Data

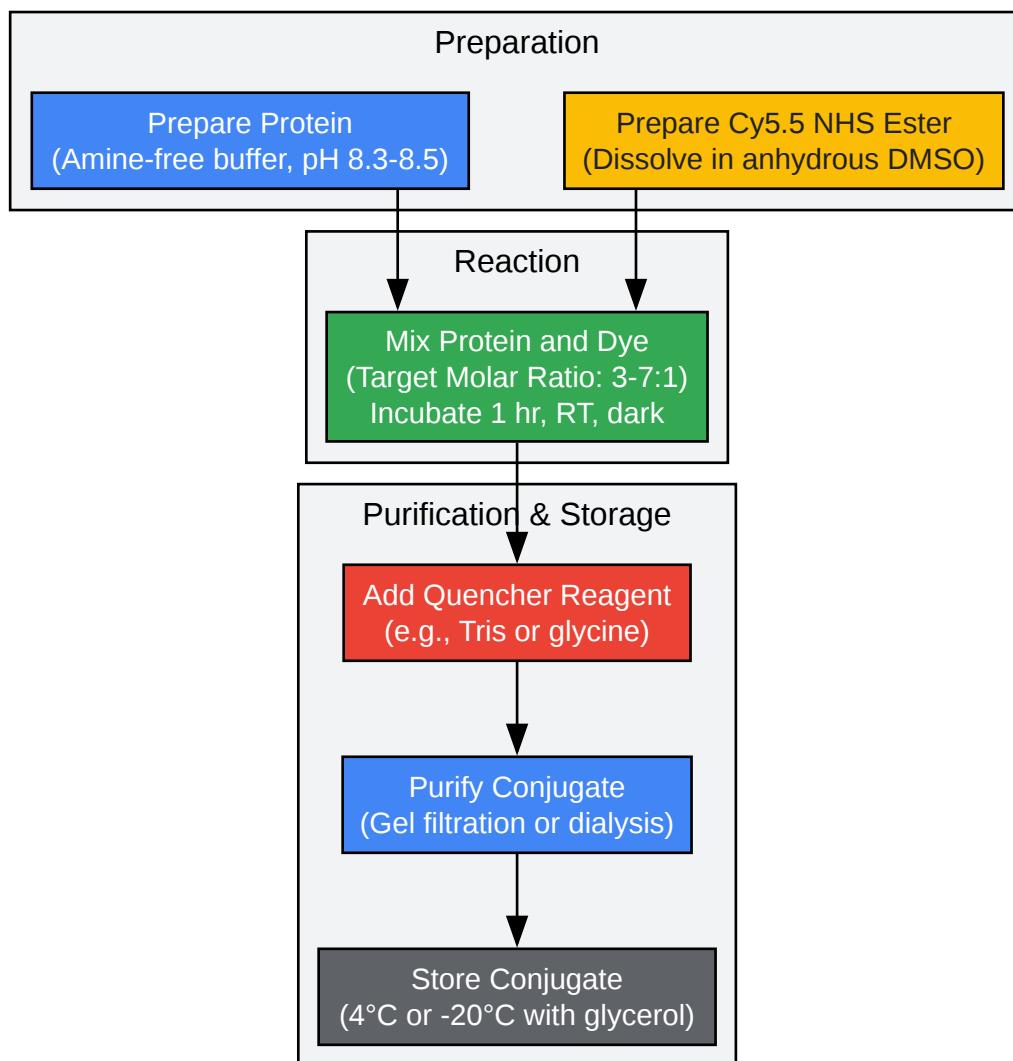
A thorough understanding of the dye's photophysical properties is critical for successful experimental design, particularly for selecting appropriate imaging hardware and filters.

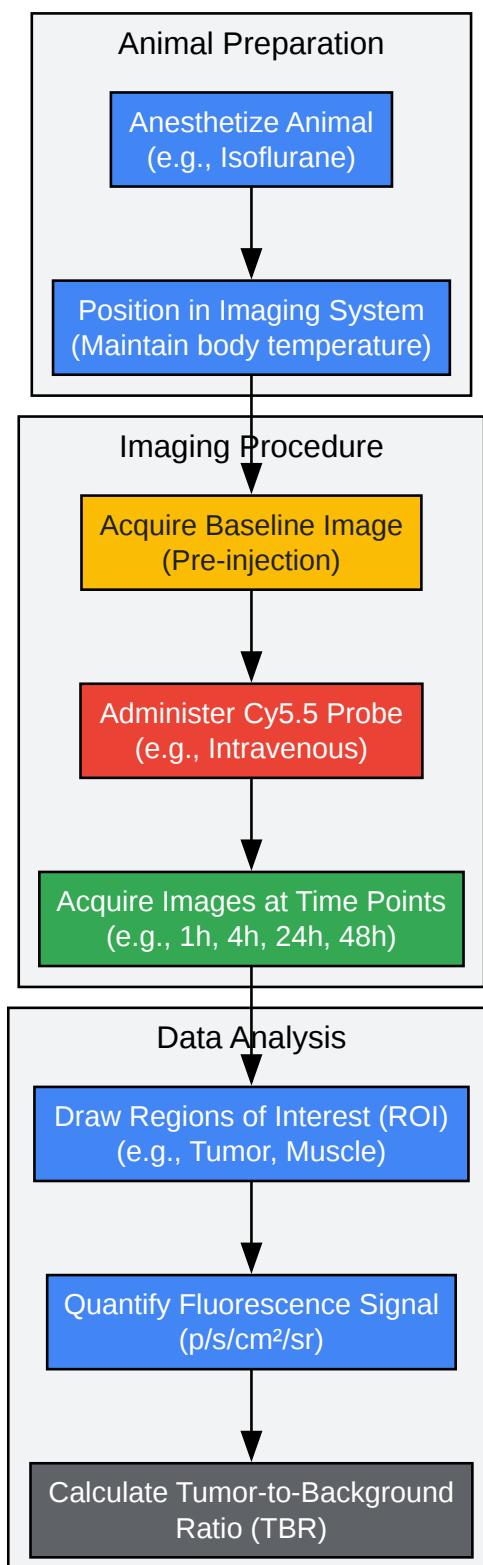
| Property                                     | Value  | Reference |
|--|--|-----------|
| Excitation Maximum ( $\lambda_{\text{ex}}$ ) | 678 - 683 nm                                 | [4][5]    |
| Emission Maximum ( $\lambda_{\text{em}}$ )   | 695 - 703 nm                                 | [4][5]    |
| Molar Extinction Coefficient ( $\epsilon$ )  | $\sim 250,000 \text{ cm}^{-1}\text{M}^{-1}$  | [9]       |
| Quantum Yield ( $\Phi$ )                     | $\sim 0.2 - 0.28$                            | [9]       |
| Molecular Weight                             | $\sim 1.3 \text{ kDa}$ (will vary with form) | [5]       |
| Reactivity Group (Common)                    | N-hydroxysuccinimide (NHS) ester             | [9]       |
| Target Functional Group                      | Primary Amines ( $-\text{NH}_2$ )            | [7]       |

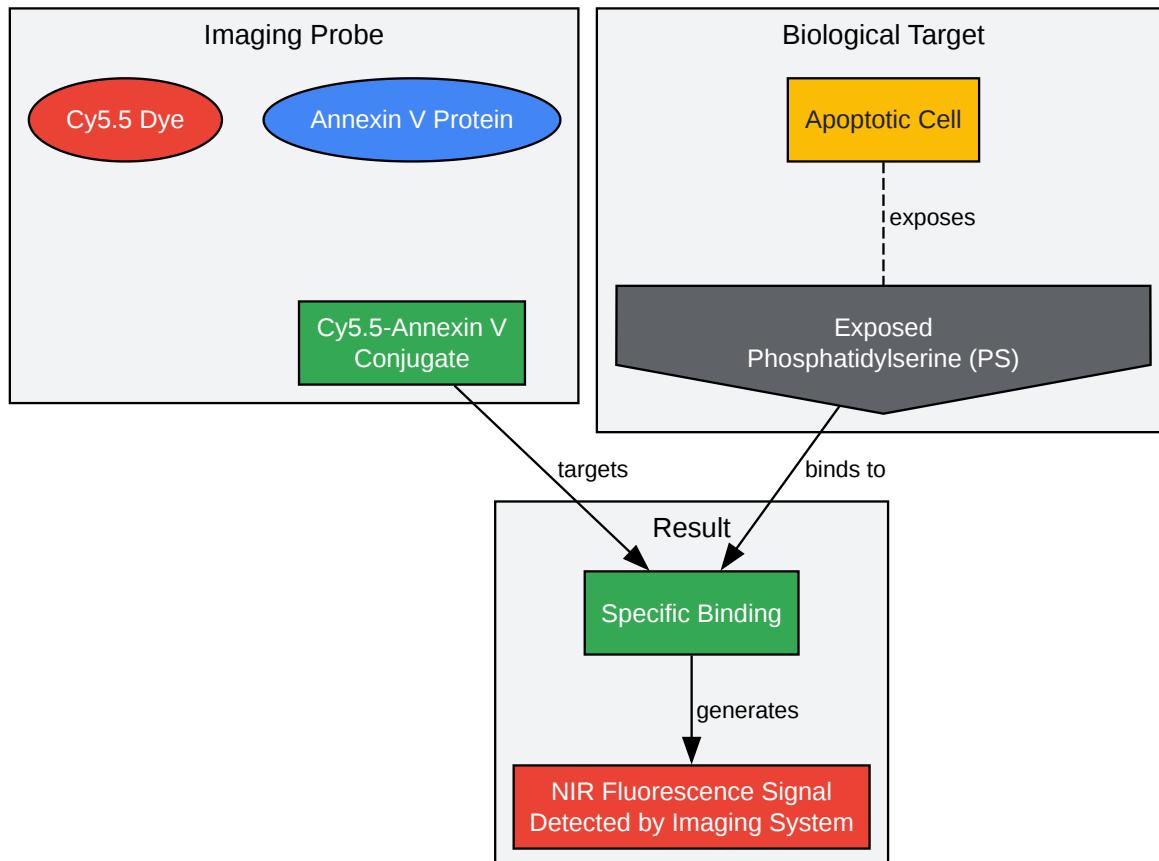
## Bioconjugation of Cy5.5 to Proteins

Covalently attaching Cy5.5 to a targeting molecule, such as an antibody or peptide, is the first step in creating a specific imaging probe. The most common method involves the reaction of a Cy5.5 NHS ester with primary amines on the protein.

The following diagram illustrates the general workflow for conjugating an amine-reactive Cy5.5 dye to a protein.







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